

Application Notes and Protocols for Ethyl 3-oxoheptanoate in Agrochemical Development

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Compound of Interest

Compound Name: Ethyl 3-oxoheptanoate

Cat. No.: B1581187

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Ethyl 3-oxoheptanoate**, a versatile chemical intermediate, and its potential applications in the field of agrochemical development. While direct use as an active agrochemical ingredient is not widely documented in publicly available literature, its chemical structure makes it a valuable synthon for the creation of novel bioactive molecules.

Introduction to Ethyl 3-oxoheptanoate

Ethyl 3-oxoheptanoate is a beta-keto ester recognized for its utility as a building block in organic synthesis.^[1] Its bifunctional nature, containing both a ketone and an ester group, allows for a wide range of chemical transformations, making it an attractive starting material for the synthesis of more complex molecules, including those with potential biological activity. While primarily utilized in the flavor and fragrance industry, its role as an intermediate in the synthesis of pharmaceuticals and agrochemicals is also noted.^[1]

Physicochemical Properties of Ethyl 3-oxoheptanoate

A summary of the key physicochemical properties of **Ethyl 3-oxoheptanoate** is presented in Table 1. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value	Reference
CAS Number	7737-62-4	[1]
Molecular Formula	C ₉ H ₁₆ O ₃	[1]
Molecular Weight	172.22 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[1]
Density	0.970 g/cm ³	[1]
Boiling Point	110 - 112 °C at 15 mmHg	[1]
Refractive Index	1.430	[1]
Purity	≥ 95% (GC)	[1]
Storage Conditions	0 - 8 °C	[1]

Table 1: Physicochemical Properties of **Ethyl 3-oxoheptanoate**

Synthesis of Ethyl 3-oxoheptanoate

The following protocol describes a common method for the synthesis of **Ethyl 3-oxoheptanoate**.^[2]

Experimental Protocol:

Materials:

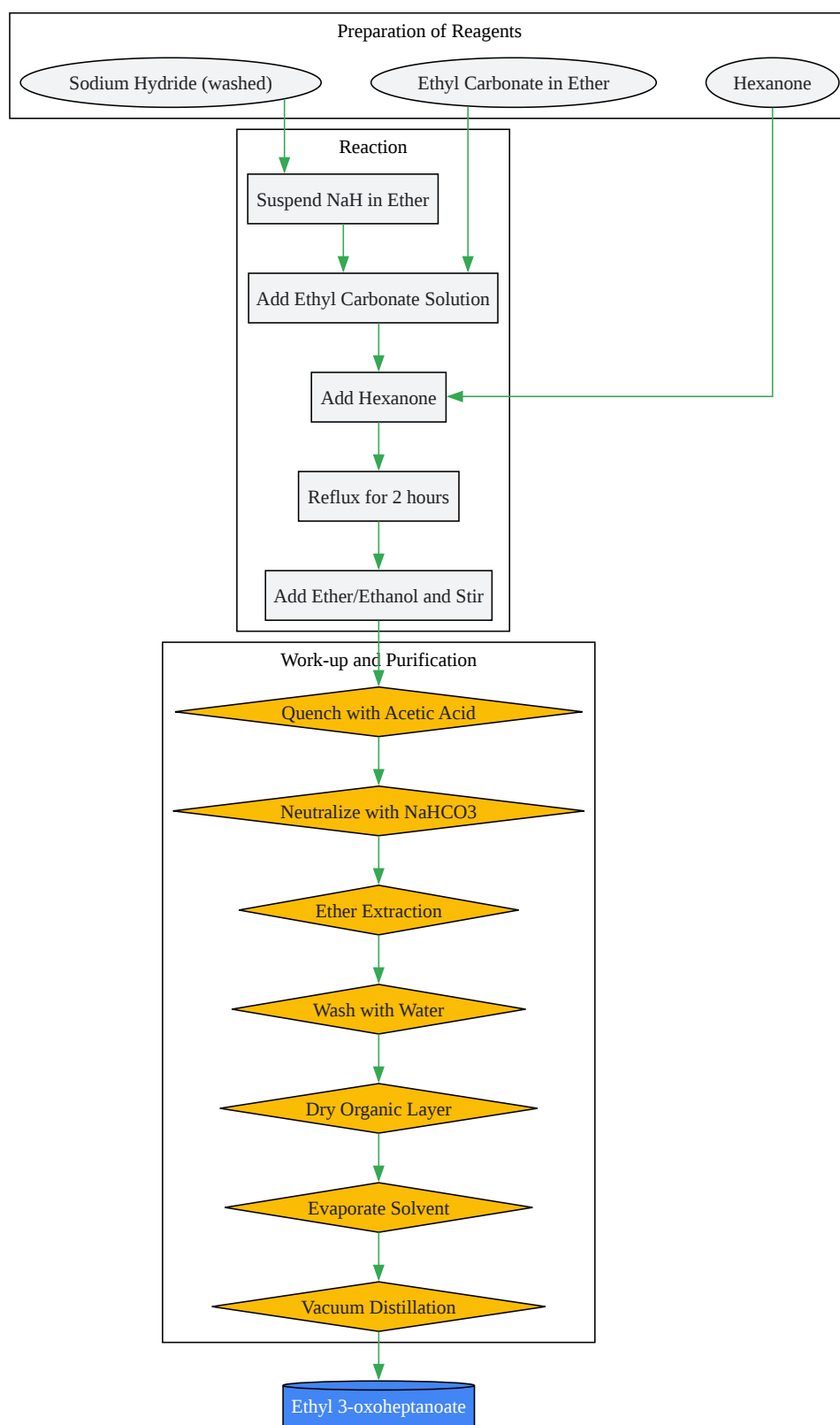
- Sodium hydride (50% in oil)
- Heptane
- Ether
- Ethyl carbonate
- Hexanone

- Ethanol
- Acetic acid
- Saturated sodium bicarbonate solution
- Water

Procedure:

- Wash 27.3 g of sodium hydride (50% in oil) with heptane to remove the mineral oil.
- Suspend the washed sodium hydride in 250 ml of ether.
- To this suspension, add a solution of 70.8 g of ethyl carbonate in 50 ml of ether and stir the mixture for 10 minutes.
- Over a period of 30 minutes, add 30 g of hexanone to the reaction mixture.
- Reflux the mixture for 2 hours.
- Add 35 ml of ether with 12 ml of ethanol and stir the mixture for 16 hours at ambient temperature.
- Cool the reaction mixture to 0 °C.
- Add a solution of 36 ml of acetic acid in 300 ml of water, followed by 12 ml of a saturated sodium bicarbonate solution to adjust the pH to 7.
- Perform an extraction with ether.
- Wash the ether extracts with water, dry the organic layer, and evaporate the solvent to dryness.
- Purify the crude product by distillation at 70 °C under a reduced pressure of 7 mbar to obtain **Ethyl 3-oxoheptanoate**.

DOT Script for Synthesis Workflow:



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Caption: Synthesis workflow for **Ethyl 3-oxoheptanoate**.

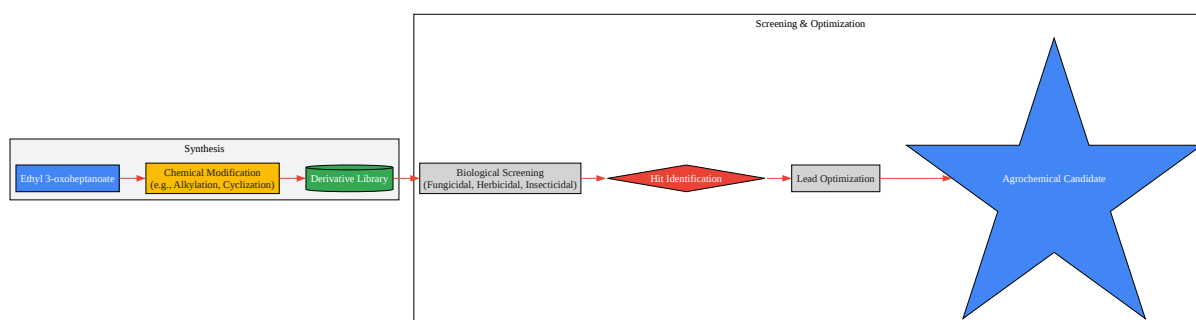
Potential Application in Agrochemical Synthesis

Ethyl 3-oxoheptanoate serves as a versatile scaffold for generating a library of derivatives for agrochemical screening. The presence of the ketone and ester functional groups allows for a variety of chemical modifications. For instance, the active methylene group can be alkylated or acylated, the ketone can be reduced or converted to a heterocycle, and the ester can be hydrolyzed, aminated, or transesterified.

Hypothetical Workflow for Derivative Synthesis and Screening:

- Core Modification: Utilize the reactivity of **Ethyl 3-oxoheptanoate** to introduce diverse chemical moieties.
- Library Synthesis: Generate a library of novel compounds based on these modifications.
- Biological Screening: Screen the synthesized library for activity against a panel of agricultural pests (fungi, weeds, insects).
- Hit Identification: Identify compounds exhibiting significant biological activity.
- Lead Optimization: Further modify the structure of the "hit" compounds to enhance efficacy and selectivity, and to reduce toxicity.

DOT Script for Agrochemical Discovery Workflow:



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Caption: Hypothetical workflow for agrochemical discovery using **Ethyl 3-oxoheptanoate**.

Conclusion

Ethyl 3-oxoheptanoate is a readily accessible chemical intermediate with significant potential in the field of agrochemical development. Its versatile chemical nature allows for the synthesis of a wide array of derivatives that can be screened for novel biological activities. While specific, direct applications in commercial agrochemicals are not prominently documented in the public domain, its utility as a starting material in agrochemical research programs is evident. Further

research and publication of screening results are necessary to fully elucidate the potential of **Ethyl 3-oxoheptanoate**-derived compounds as next-generation crop protection agents.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. prepchem.com [prepchem.com]
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